

SUVN-911: A Technical Guide to its Interaction with Neurotransmitter Systems

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Compound of Interest

Compound Name: *Suvn-911*
Cat. No.: *B15617729*

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Abstract

SUVN-911, also known as Ropanicant, is a novel chemical entity developed by Suven Life Sciences with a primary mechanism of action as a potent and selective antagonist of the $\alpha 4\beta 2$ neuronal nicotinic acetylcholine receptor (nAChR). Preclinical and clinical investigations have revealed its potential as a therapeutic agent for Major Depressive Disorder (MDD), with a pharmacological profile that suggests effects on multiple neurotransmitter systems. This technical guide provides an in-depth overview of the core pharmacology of **SUVN-911**, focusing on its interaction with various neurotransmitter systems. It includes a compilation of quantitative data from in vitro and in vivo studies, detailed experimental protocols for key assays, and visualizations of relevant biological pathways and experimental workflows.

Introduction

SUVN-911 is a structurally novel compound, chemically identified as 3-(6-Chloropyridine-3-yloxymethyl)-2-azabicyclo[3.1.0]hexane hydrochloride.[1] Its development has been driven by the need for novel antidepressants with potentially faster onset of action and improved side-effect profiles compared to existing therapies.[2][3] The primary target of **SUVN-911**, the $\alpha 4\beta 2$

nAChR, is a key player in the modulation of various neurotransmitter systems, including the cholinergic, serotonergic, and dopaminergic systems. By antagonizing this receptor, **SUVN-911** is hypothesized to modulate downstream signaling pathways implicated in the pathophysiology of depression.

In Vitro Pharmacology

Receptor Binding Affinity and Selectivity

SUVN-911 exhibits high affinity for the human $\alpha 4\beta 2$ nAChR with a K_i of 1.5 nM.[4] Importantly, it demonstrates significant selectivity over the $\alpha 3\beta 4$ nAChR subtype, with a binding affinity greater than 10 μ M.[5] An extensive selectivity panel has shown that **SUVN-911** has low affinity for over 70 other targets, including G-protein coupled receptors, ion channels, enzymes, and transporters, at concentrations up to 10 μ M.[4][5]

Table 1: In Vitro Binding Affinity of **SUVN-911**

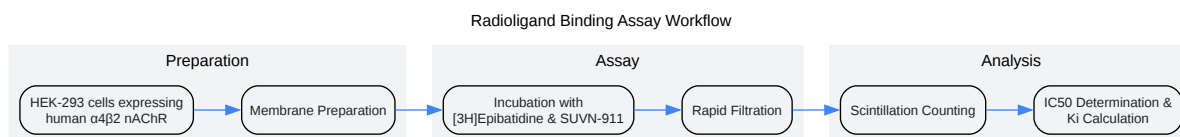
Target	Ligand	Species	Assay Type	K_i (nM)	Reference
$\alpha 4\beta 2$ nAChR	[3H]Epibatidine	Human	Radioligand Binding	1.5	[4]
$\alpha 3\beta 4$ nAChR	[3H]Epibatidine	Human	Radioligand Binding	>10,000	[5]

Experimental Protocol: Radioligand Binding Assay

The binding affinity of **SUVN-911** to the $\alpha 4\beta 2$ nAChR was determined using a radioligand binding assay with [3H]epibatidine. The following is a representative protocol:

- **Cell Lines:** Human embryonic kidney (HEK-293) cells stably expressing the human $\alpha 4\beta 2$ nAChR were used.
- **Membrane Preparation:** Cells were harvested and homogenized in a binding buffer (e.g., 50 mM Tris-HCl, pH 7.4). The homogenate was centrifuged, and the resulting membrane pellet was resuspended in the binding buffer.

- **Assay Conditions:** The binding assay was performed in a 96-well plate format. Cell membranes were incubated with a fixed concentration of [3H]epibatidine and varying concentrations of **SUVN-911**.
- **Incubation:** The reaction mixture was incubated at room temperature for a specified period (e.g., 60 minutes) to reach equilibrium.
- **Separation of Bound and Free Ligand:** The incubation was terminated by rapid filtration through glass fiber filters, separating the membrane-bound radioligand from the free radioligand.
- **Detection:** The radioactivity retained on the filters was quantified using a scintillation counter.
- **Data Analysis:** The concentration of **SUVN-911** that inhibits 50% of the specific binding of the radioligand (IC50) was determined by non-linear regression analysis. The Ki value was then calculated using the Cheng-Prusoff equation.



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Radioligand Binding Assay Workflow

In Vivo Pharmacology and Effects on Neurotransmitter Systems

Effects on the Serotonergic System

Preclinical studies have demonstrated that oral administration of **SUVN-911** leads to a significant increase in serotonin levels in the brain.^[1] This effect is believed to contribute to its antidepressant-like activity.

Table 2: Effect of **SUVN-911** on Serotonin Levels (Illustrative)

Treatment Group	Dose (mg/kg, p.o.)	Brain Region	% Increase in Serotonin (Mean $\pm$ SEM)
Vehicle	-	Cortex	Baseline
SUVN-911	1	Cortex	Data not available
SUVN-911	3	Cortex	Data not available
SUVN-911	10	Cortex	Data not available

Note: Specific quantitative data on the percentage increase in serotonin at different doses were not available in the reviewed public literature. The table illustrates the expected format for such data.

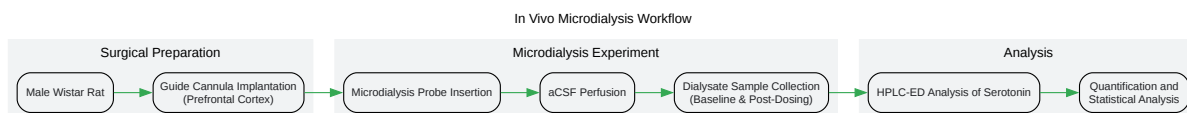
Experimental Protocol: In Vivo Microdialysis

The effect of **SUVN-911** on extracellular serotonin levels can be assessed using in vivo microdialysis in freely moving rats. A representative protocol is as follows:

- **Animal Model:** Male Wistar rats are typically used.
- **Surgical Procedure:** Rats are anesthetized, and a guide cannula is stereotactically implanted into the brain region of interest (e.g., prefrontal cortex).
- **Microdialysis Probe Insertion:** After a recovery period, a microdialysis probe is inserted through the guide cannula.
- **Perfusion:** The probe is perfused with an artificial cerebrospinal fluid (aCSF) at a constant flow rate.
- **Sample Collection:** Dialysate samples are collected at regular intervals (e.g., every 20 minutes) before and after the administration of **SUVN-911** or vehicle.
- **Neurotransmitter Analysis:** The concentration of serotonin in the dialysate samples is quantified using high-performance liquid chromatography with electrochemical detection

(HPLC-ED).

- Data Analysis: Changes in serotonin levels are expressed as a percentage of the baseline concentration.



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In Vivo Microdialysis Workflow

Effects on Brain-Derived Neurotrophic Factor (BDNF)

Oral administration of **SUVN-911** has been shown to produce a significant increase in the levels of Brain-Derived Neurotrophic Factor (BDNF) in the brain.^[1] BDNF is a neurotrophin that plays a crucial role in neuronal survival, growth, and synaptic plasticity, and its levels are often reduced in individuals with depression.

Table 3: Effect of **SUVN-911** on BDNF Levels (Illustrative)

Treatment Group	Dose (mg/kg, p.o.)	Brain Region	% Increase in BDNF (Mean ± SEM)
Vehicle	-	Cortex	Baseline
SUVN-911	1	Cortex	Data not available
SUVN-911	3	Cortex	Data not available
SUVN-911	10	Cortex	Data not available

Note: Specific quantitative data on the percentage increase in BDNF at different doses were not available in the reviewed public literature. The table illustrates the expected format for such data.

Preclinical Models of Antidepressant Activity

SUVN-911 has demonstrated antidepressant-like effects in various preclinical models.

- Forced Swim Test (FST): In the rat FST, **SUVN-911** significantly reduced the duration of immobility, an indicator of antidepressant activity.
- Differential Reinforcement of Low-Rate Responding 72-s (DRL-72s): **SUVN-911** showed antidepressant-like properties in this operant conditioning paradigm.
- Chronic Mild Stress (CMS) Model: **SUVN-911** was effective in alleviating anhedonia, a core symptom of depression, as measured by the sucrose preference test in the CMS model.

Experimental Protocol: Forced Swim Test (FST)

The FST is a widely used behavioral test to screen for potential antidepressant drugs. A typical protocol for rats is as follows:

- Apparatus: A cylindrical tank (e.g., 40 cm high, 20 cm in diameter) filled with water (e.g., 25°C) to a depth where the rat cannot touch the bottom or escape.
- Procedure:
 - Pre-test session (Day 1): Rats are placed in the water tank for a 15-minute habituation session.
 - Test session (Day 2): 24 hours after the pre-test, rats are administered **SUVN-911** or vehicle orally. After a set time (e.g., 60 minutes), they are placed back in the water tank for a 5-minute test session.
- Behavioral Scoring: The duration of immobility (floating with minimal movements to keep the head above water) is recorded during the test session.

- Data Analysis: A decrease in the duration of immobility in the drug-treated group compared to the vehicle group is indicative of an antidepressant-like effect.

Clinical Development

SUVN-911 has undergone Phase 1 and Phase 2a clinical trials for the treatment of moderate to severe Major Depressive Disorder.

Phase 1 Studies

Phase 1 trials in healthy volunteers established the safety, tolerability, and pharmacokinetic profile of **SUVN-911**. The studies involved single ascending doses (SAD) and multiple ascending doses (MAD).[2]

Phase 2a Proof-of-Concept Study

A Phase 2a open-label study evaluated the efficacy and safety of **SUVN-911** in patients with moderate to severe MDD. The study showed a statistically significant reduction in the Montgomery-Åsberg Depression Rating Scale (MADRS) total score from baseline at Week 2. [6] Treatment with Ropanicant resulted in a mean improvement from baseline in the MADRS total score of 5.9 to 13.4 points at Day 7, and 10.4 to 12.7 points at Day 14 across different doses.[6] The baseline MADRS score of patients was 32.1.[6]

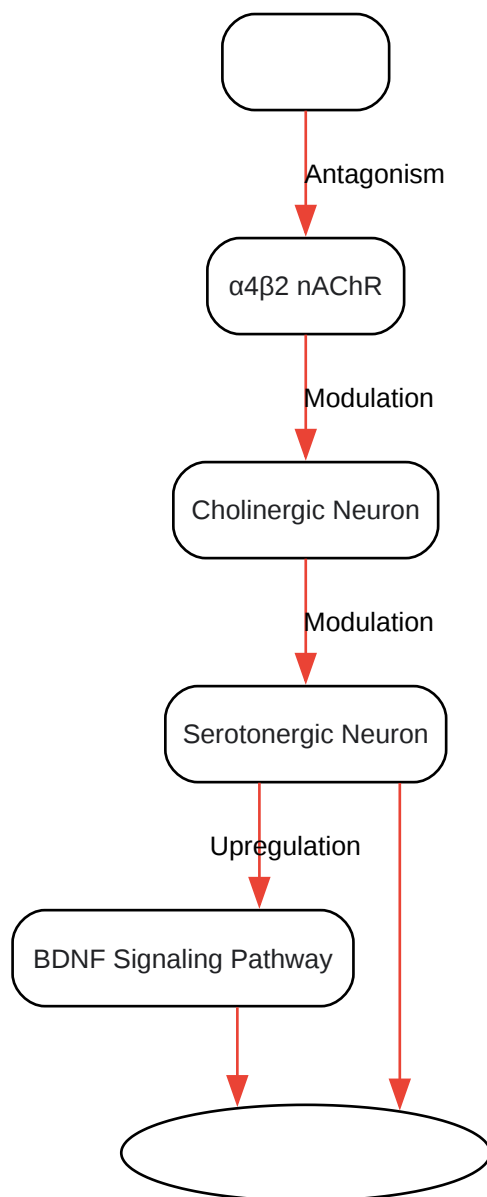
Table 4: Phase 2a Clinical Trial Efficacy Results

Timepoint	Change from Baseline in MADRS Total Score (Mean)	p-value
Day 7	5.9 - 13.4	<0.0001
Day 14	10.4 - 12.7	<0.0001

Signaling Pathways and Mechanistic Insights

The antidepressant effects of **SUVN-911** are thought to be mediated through its antagonism of the $\alpha 4\beta 2$ nAChR, which in turn modulates downstream neurotransmitter systems.

Proposed Mechanism of Action of SUVN-911

[Click to download full resolution via product page](#)Proposed Mechanism of Action of **SUVN-911**

By blocking the $\alpha 4 \beta 2$ nAChRs, **SUVN-911** may disinhibit the release of other neurotransmitters. The observed increase in serotonin and BDNF suggests a complex interplay between the cholinergic system and other systems crucial for mood regulation. The antagonism of $\alpha 4 \beta 2$ nAChRs on GABAergic interneurons, which in turn inhibit serotonergic neurons, is one potential mechanism that could lead to increased serotonin release.

Conclusion

SUVN-911 is a potent and selective $\alpha 4\beta 2$ nAChR antagonist with a promising preclinical and early clinical profile for the treatment of Major Depressive Disorder. Its mechanism of action involves the modulation of key neurotransmitter systems, including an increase in brain levels of serotonin and BDNF. The data gathered to date supports its further development as a novel antidepressant. This technical guide provides a comprehensive summary of the available core data and methodologies, serving as a valuable resource for researchers and professionals in the field of drug discovery and development. Further studies are warranted to fully elucidate the intricate molecular mechanisms underlying the therapeutic effects of **SUVN-911** and to establish its efficacy and safety in larger patient populations.

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References

- 1. Ropanicant (SUVN-911), an $\alpha 4\beta 2$ nicotinic acetylcholine receptor antagonist intended for the treatment of depressive disorders: pharmacological, behavioral, and neurochemical characterization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Safety, Tolerability, and Pharmacokinetics of Ropanicant (SUVN-911), a Novel Alpha4 Beta2 Nicotinic Acetylcholine Receptor ($\alpha 4\beta 2$ nAChR) Antagonist, in Healthy Adult and Elderly Subjects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Suven Life Sciences Ltd Announces Initiation Of Phase I Clinical Trial And First Dosing Of SUVN-911, A Neuronal Acetylcholine Nicotinic Receptor (Nachrs) Antagonist For Major Depressive Disorder (MDD) - BioSpace [biospace.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Suven Life Sciences Announces Positive Topline Results from Phase-2A Proof-Of-Concept Signal Detection Open Label Study of Ropanicant (Suvn-911) for the Treatment of Moderate to Severe Major Depressive Disorder | MarketScreener India [in.marketscreener.com]

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